

Mechanism of Action: Inhibiting Vesicle Transport

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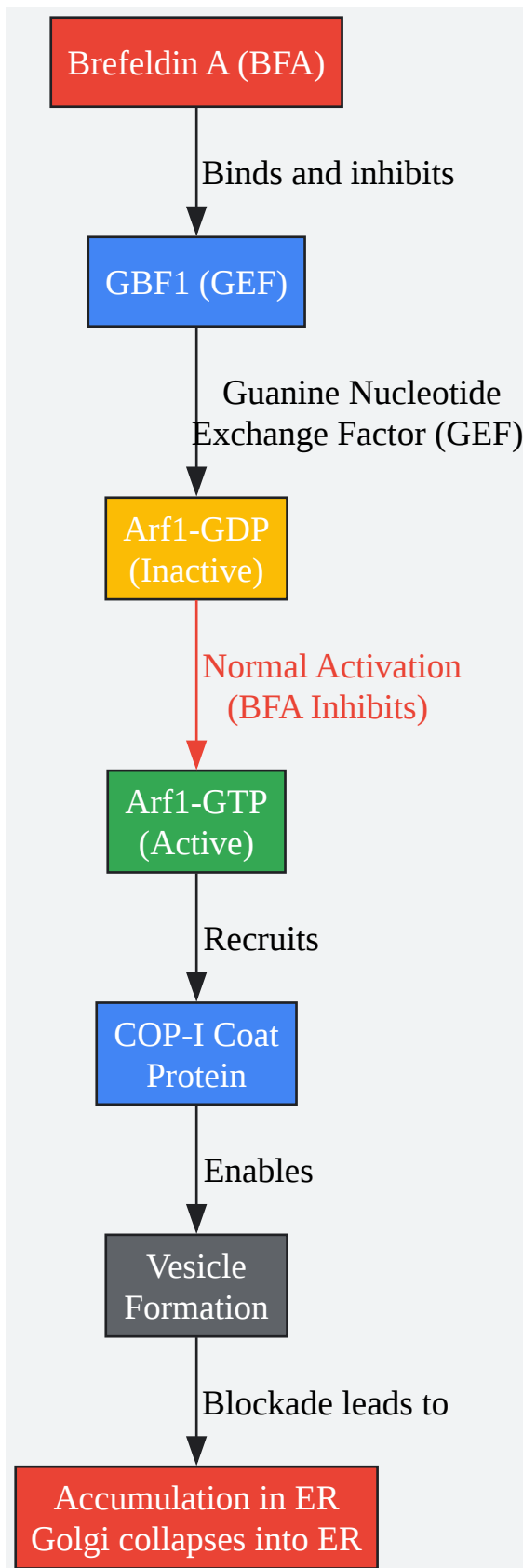
Compound Focus: Brefeldin A

CAS No.: 20350-15-6

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Brefeldin A's primary value in research stems from its specific disruption of protein transport from the endoplasmic reticulum (ER) to the Golgi apparatus. The following diagram illustrates its mechanism of action at the molecular level.



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The molecular target of **Brefeldin A** is a guanine nucleotide exchange factor (GEF) called **GBF1** [1]. The inhibition of this pathway has a dramatic downstream effect: it induces the fusion of the Golgi apparatus with the endoplasmic reticulum, effectively causing the Golgi to collapse and leading to a blockade of the entire secretory pathway [1] [2] [3].

Experimental Protocol: Using BFA in Cell Culture

When using **Brefeldin A** in experimental settings, specific conditions must be optimized for different cell types. The table below outlines a generalized protocol and specific examples from the literature.

Aspect	General Protocol / Examples
Stock Solution	Typically dissolved in DMSO at high concentration (e.g., 5-20 mg/mL) [1]. Aliquots are stable at -20°C for about one month [1] [3].
Working Concentration	Varies by cell type and assay; commonly used in the range of 0.1 µg/mL to 10 µg/mL (approximately 0.36 µM to 36 µM) [4].
Incubation Time	Effects can be observed rapidly, often within minutes to a few hours [4].
Example: HUVEC Cells	10 µM for 1 hour to abolish hypoxia-induced ATP release [4].
Example: Caco-2 Cells	2.5 µM for 30 minutes to attenuate TGF-β1-mediated increase in SERT function [4].
Example: HeLa Cells	5 µg/mL for 3 hours to induce Golgi fragmentation [4].
Key Consideration	The effect of BFA is often reversible . Upon its removal, the Golgi apparatus can re-form, and protein transport resumes [2].

Biological Context and Research Applications

Brefeldin A is a crucial tool in cell biology with several key applications:

- **Studying Protein Secretion Pathways:** BFA helps map the routes proteins take through the secretory system. Its ability to block most, but not all, secreted proteins has been instrumental in discovering alternative, non-classical secretion pathways in organisms like the malaria parasite *Plasmodium falciparum* [2].
- **Inducing Endoplasmic Reticulum (ER) Stress:** The accumulation of proteins that cannot be transported out of the ER induces ER stress and the Unfolded Protein Response (UPR), which can ultimately lead to apoptosis [1]. This makes BFA a useful compound for studying stress pathways and cell death.
- **Cancer Research:** Due to its ability to induce apoptosis, BFA has been investigated for its anti-cancer properties in various cell lines, including leukemia and breast cancer [4] [2]. A more stable, water-soluble prodrug called **Breflate** has been developed for in vivo studies [2].

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References

1. Brefeldin A [en.wikipedia.org]
2. Brefeldin A - an overview [sciencedirect.com]
3. Brefeldin A | Inhibits intracellular transport [focusbiomolecules.com]
4. Brefeldin A (BFA) | ATPase inhibitor | Mechanism [selleckchem.com]

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